

Indigosol Brown IBR: A Technical Overview of a Fluorescent Textile Dye

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Compound of Interest

Compound Name: *Indigosol brown IBR*

Cat. No.: *B1668954*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Indigosol Brown IBR, also known as C.I. Solubilised Vat Brown 1 and identified by the CAS number 23725-15-7, is a synthetic dye belonging to the Indigosol class of solubilized vat dyes. [1] These dyes are notable for their application in the textile industry, particularly for dyeing cellulosic fibers like cotton, viscose, and linen, where they impart shades with high fastness properties. While primarily used in textiles, its classification as a fluorescent dye suggests potential applications in other scientific domains, including as a fluorescent probe or marker in biological and chemical research. This guide provides a comprehensive overview of the available technical information on **Indigosol Brown IBR**, with a focus on its spectral properties and the methodologies for their characterization.

Chemical and Physical Properties

Indigosol Brown IBR is the solubilized leuco form of Vat Brown 1. [1] The vatting process, a reduction in an alkaline medium, converts the water-insoluble vat dye into a water-soluble form that can be readily applied to fibers. Subsequent oxidation then regenerates the original insoluble pigment within the fiber, leading to excellent color fastness. The molecular structure of the parent vat dye is based on an anthraquinone core.

Property	Value
Chemical Name	C.I. Solubilised Vat Brown 1
CAS Number	23725-15-7
C.I. Number	70801
Molecular Formula	C ₄₂ H ₁₈ N ₂ O ₆ (for the parent vat dye)
Appearance	Dark olive powder
Solubility	Soluble in water

Excitation and Emission Spectra

Despite extensive searches of scientific literature, technical datasheets, and spectral databases, specific quantitative data for the excitation and emission maxima of **Indigosol Brown IBR** could not be located. This lack of publicly available data is not uncommon for textile dyes that have not been widely adopted for fluorescence-based research applications.

However, based on the general properties of Indigosol dyes and their parent compounds, some inferences can be made. The parent compound, indigo, exhibits fluorescence. Studies on indigo have reported various excitation and emission peaks depending on the solvent and concentration. For instance, in N,N-dimethylformamide (DMF), indigo has shown three characteristic absorption peaks at 281 nm, 323 nm, and 397 nm, with a fluorescence emission peak at 485 nm.^[2] It is important to note that these values are for the parent indigo molecule and not for **Indigosol Brown IBR**, which has a more complex anthraquinone-based structure. The actual excitation and emission spectra of **Indigosol Brown IBR** would need to be determined experimentally.

Experimental Protocols for Spectral Characterization

For researchers wishing to determine the excitation and emission spectra of **Indigosol Brown IBR**, the following general experimental protocol for fluorescence spectroscopy can be adapted.

Objective:

To determine the optimal excitation and emission wavelengths of **Indigosol Brown IBR** in a specified solvent.

Materials and Equipment:

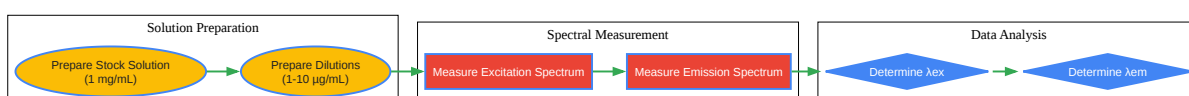
- **Indigosol Brown IBR**
- Spectroscopic grade solvent (e.g., water, ethanol, DMF)
- Spectrofluorometer with excitation and emission monochromators
- Quartz cuvettes
- Volumetric flasks and pipettes

Methodology:

- Solution Preparation:
 - Prepare a stock solution of **Indigosol Brown IBR** in the chosen solvent at a concentration of approximately 1 mg/mL.
 - From the stock solution, prepare a series of dilutions to find a concentration that gives a stable and measurable fluorescence signal without being overly concentrated, which can lead to inner filter effects. A starting concentration in the range of 1-10 µg/mL is often suitable.
- Excitation Spectrum Measurement:
 - Set the emission monochromator to a wavelength longer than the expected absorption maximum. A starting point could be estimated from the color of the dye (e.g., for a brown dye, the emission might be in the green to red region of the spectrum).
 - Scan the excitation monochromator over a range of wavelengths (e.g., 250-600 nm) and record the fluorescence intensity at the set emission wavelength.

- The wavelength that produces the highest fluorescence intensity is the optimal excitation wavelength (λ_{ex}).
- Emission Spectrum Measurement:
 - Set the excitation monochromator to the determined optimal excitation wavelength (λ_{ex}).
 - Scan the emission monochromator over a range of wavelengths starting from just above the excitation wavelength to the near-infrared region (e.g., $\lambda_{ex} + 20$ nm to 800 nm).
 - The wavelength at which the highest fluorescence intensity is recorded is the optimal emission wavelength (λ_{em}).
- Data Analysis:
 - Plot the fluorescence intensity as a function of wavelength for both the excitation and emission scans.
 - Identify and report the peak wavelengths for excitation and emission.

Experimental Workflow Diagram



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Caption: A flowchart illustrating the key steps in the experimental determination of excitation and emission spectra.

Signaling Pathways and Applications

Currently, there is no published research that describes the use of **Indigosol Brown IBR** in specific signaling pathways or advanced drug development applications. Its primary

documented use is in the textile industry. However, the identification of its fluorescent properties opens the door to potential future applications in cellular imaging, flow cytometry, or as a tag for biomolecules, provided its spectral characteristics, quantum yield, and photostability are favorable and it exhibits low cytotoxicity.

Conclusion

Indigosol Brown IBR is a fluorescent dye with a long history of use in the textile industry. While specific data on its excitation and emission spectra are not readily available in the public domain, this guide provides a framework for researchers to experimentally determine these crucial parameters. The detailed protocol and workflow diagram offer a clear path for the characterization of this and other similar dyes. Further research into the photophysical properties and biological compatibility of **Indigosol Brown IBR** is warranted to explore its potential beyond textile applications and into the realms of scientific research and drug development.

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